

# Steroid sulfatase-IN-1 chemical structure and properties

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## Compound of Interest

Compound Name: Steroid sulfatase-IN-1

Cat. No.: B12407585

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## An In-depth Technical Guide to Steroid Sulfatase-IN-1

For Researchers, Scientists, and Drug Development Professionals

### Abstract

Steroid sulfatase (STS) is a critical enzyme in the biosynthesis of active steroid hormones, playing a pivotal role in the progression of hormone-dependent diseases such as breast cancer. Inhibition of STS is a promising therapeutic strategy to abrogate the production of estrogens that fuel tumor growth. This technical guide provides a comprehensive overview of **Steroid sulfatase-IN-1**, a potent, non-steroidal inhibitor of STS. This document details its chemical structure, physicochemical and biological properties, and the signaling pathways it modulates. Furthermore, it outlines key experimental protocols for its evaluation, including in vitro enzyme inhibition assays, cell-based proliferation assays, and in vivo efficacy studies, to facilitate further research and development in this area.

### Introduction

Steroid sulfatase (EC 3.1.6.2) is a microsomal enzyme responsible for the hydrolysis of steroid sulfates, such as estrone sulfate (E1S) and dehydroepiandrosterone sulfate (DHEAS), into their biologically active unconjugated forms, estrone (E1) and dehydroepiandrosterone (DHEA), respectively.<sup>[1][2]</sup> These active steroids can then be converted into potent estrogens,

like estradiol, which stimulate the growth of hormone-dependent cancers.[3] Given that STS activity is elevated in a majority of breast tumors, it represents a key therapeutic target.[4]

**Steroid sulfatase-IN-1** is a potent and orally active inhibitor of the STS enzyme.[5] Its ability to block the production of active estrogens makes it a compound of significant interest for the research and development of novel therapies for estrogen-dependent diseases, particularly breast cancer.

## Chemical Structure and Properties

**Steroid sulfatase-IN-1** is a non-steroidal molecule. Its chemical and physical properties are summarized in the table below.

| Property          | Value                                                                           | Reference |
|-------------------|---------------------------------------------------------------------------------|-----------|
| IUPAC Name        | 4-((3,5-dichlorophenyl)(1H-1,2,4-triazol-1-yl)methyl)phenyl sulfamate           |           |
| CAS Number        | 2403716-19-6                                                                    | [6]       |
| Molecular Formula | C <sub>14</sub> H <sub>10</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>3</sub> S | [6]       |
| Molecular Weight  | 385.23 g/mol                                                                    | [6]       |
| Appearance        | Solid powder                                                                    |           |
| Solubility        | Soluble in DMSO                                                                 |           |
| InChI Key         | Not readily available                                                           |           |

## Biological Activity

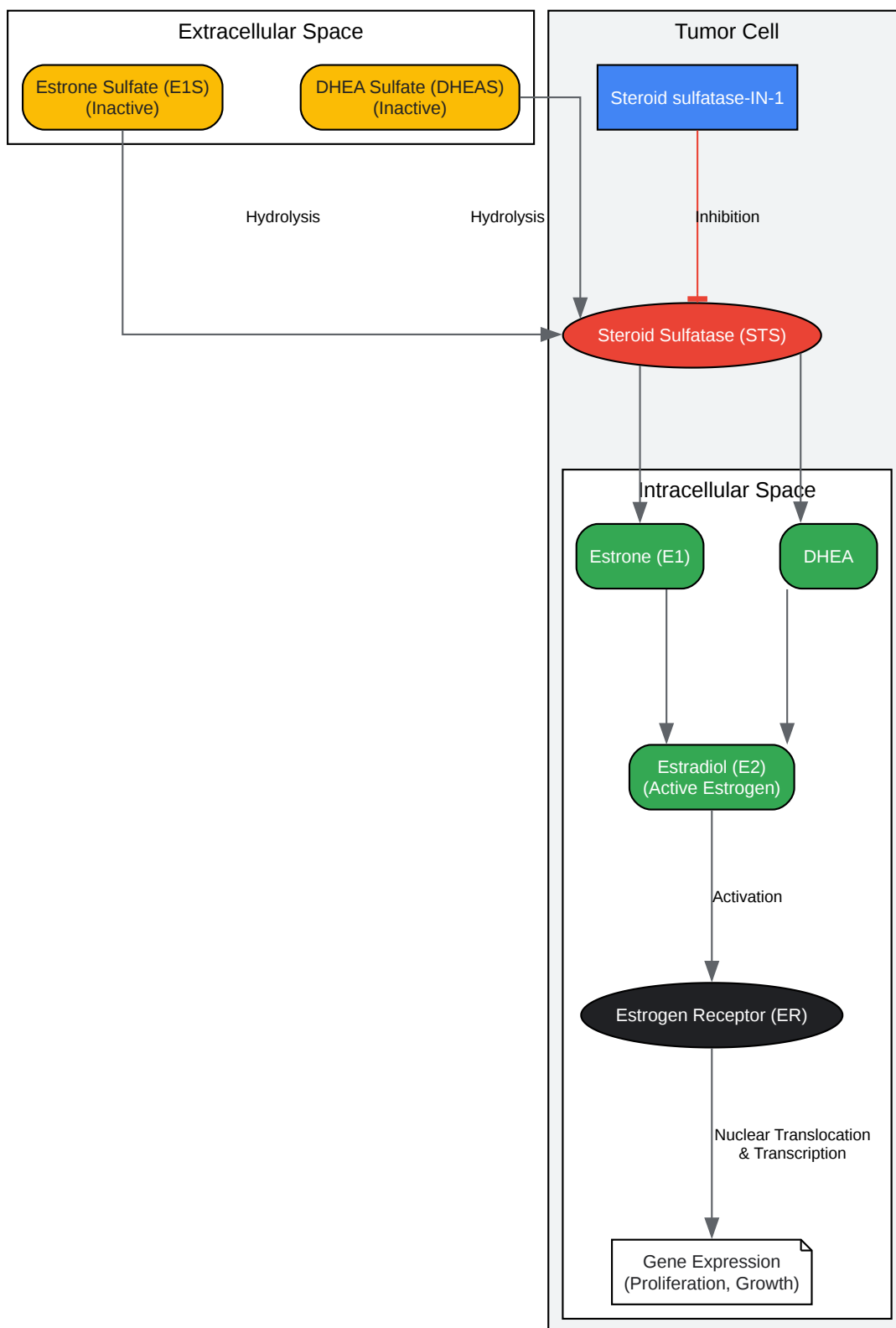
**Steroid sulfatase-IN-1** is a highly potent inhibitor of the steroid sulfatase enzyme. Its primary biological effect is the blockade of the conversion of inactive steroid sulfates to active steroids.

| Parameter                         | Value   | Assay Conditions                                     | Reference |
|-----------------------------------|---------|------------------------------------------------------|-----------|
| IC <sub>50</sub> (STS Inhibition) | 1.71 nM | In vitro enzyme assay                                | [5]       |
| In Vivo Efficacy                  | 51% TGI | 50 mg/kg, p.o. in a<br>67NR mouse<br>xenograft model | [6]       |

TGI: Tumor Growth Inhibition; p.o.: oral administration

## Signaling Pathway

The primary mechanism of action of **Steroid sulfatase-IN-1** is the inhibition of the steroid sulfatase enzyme, which disrupts the conversion of inactive steroid sulfates into active estrogens and androgens. This ultimately leads to a reduction in the downstream signaling cascades that promote the growth and proliferation of hormone-dependent cancer cells.



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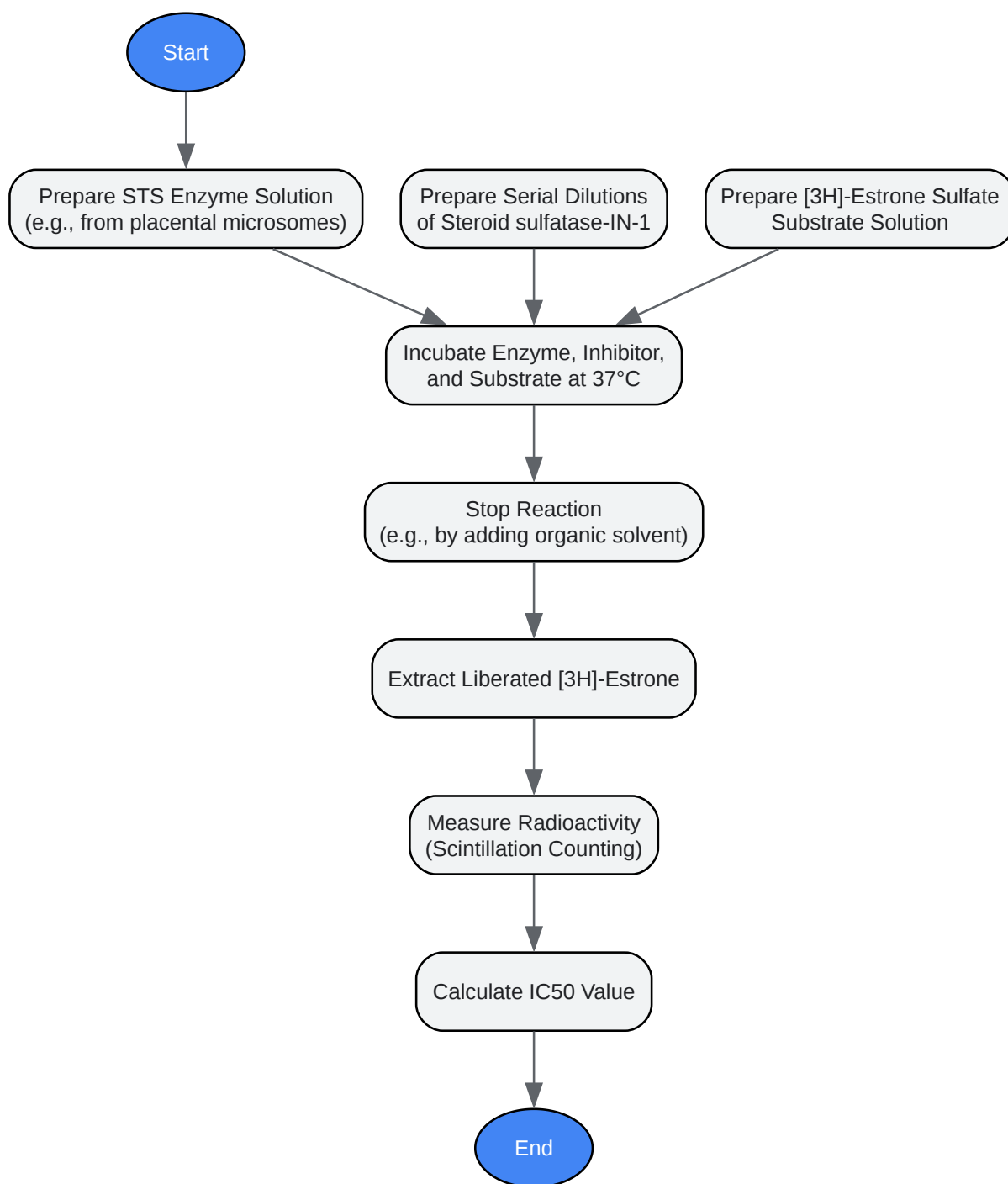
**Figure 1.** Signaling pathway illustrating the inhibitory effect of **Steroid sulfatase-IN-1**.

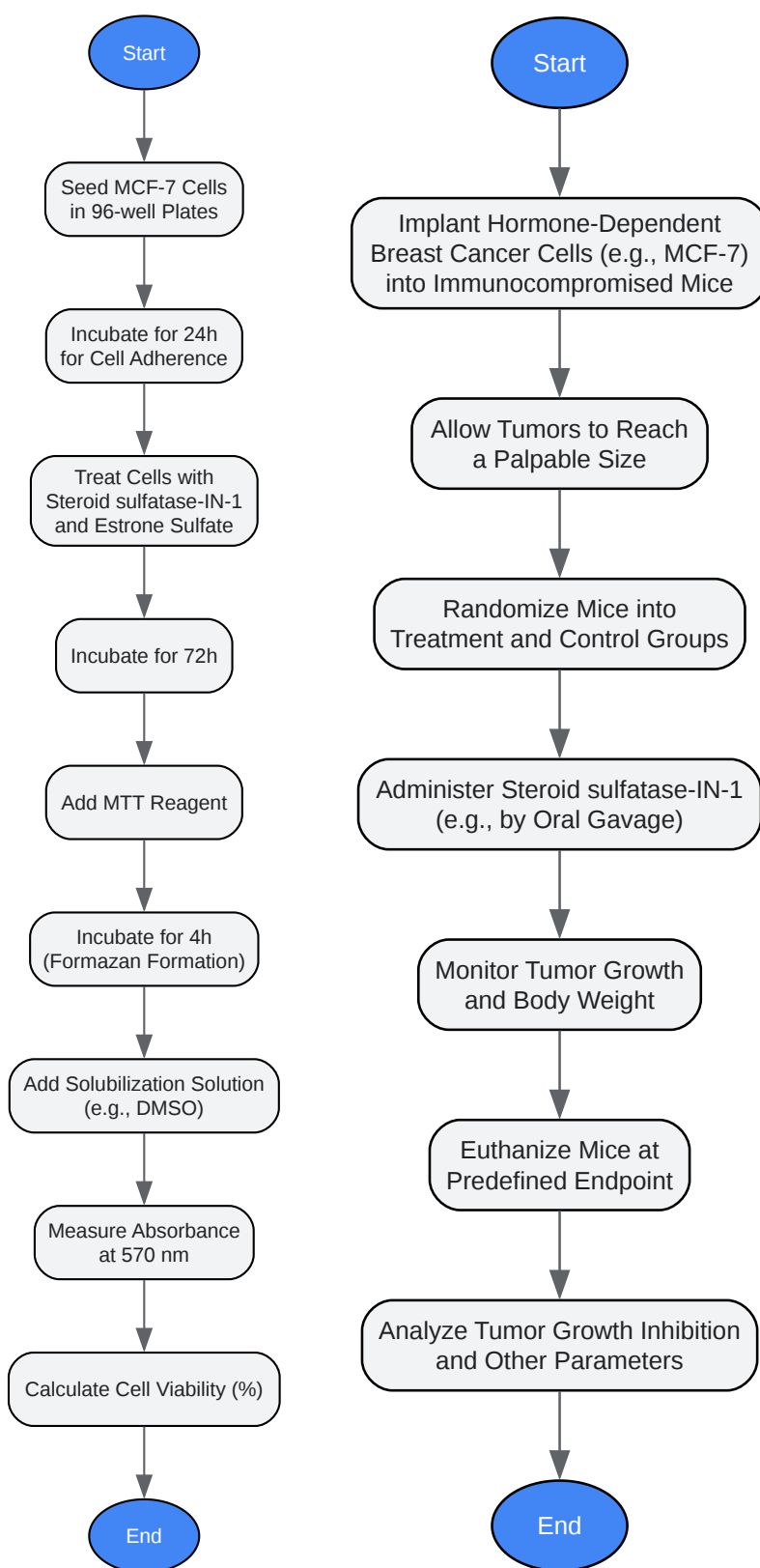
## Experimental Protocols

This section provides detailed methodologies for key experiments relevant to the evaluation of **Steroid sulfatase-IN-1**.

### In Vitro Steroid Sulfatase Inhibition Assay

This protocol describes a method to determine the in vitro potency of **Steroid sulfatase-IN-1** against the STS enzyme using a radio-labeled substrate.





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